

Spectroscopic Profile of N-(4-Bromophenyl)hydrazinecarbothioamide: A Technical Guide

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | N-(4-Bromophenyl)hydrazinecarbothioamide |
| CAS No.: | 2646-31-3 |
| Cat. No.: | B1225378 |

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This technical guide provides a comprehensive overview of the spectral data for the compound **N-(4-Bromophenyl)hydrazinecarbothioamide**, also known as 4-bromophenyl thiosemicarbazide. The information presented is curated for researchers, scientists, and professionals in the field of drug development and chemical analysis. This document summarizes key spectroscopic data including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), offering a foundational dataset for its characterization.

Spectroscopic Data Summary

The following tables provide a summary of the available spectral data for **N-(4-Bromophenyl)hydrazinecarbothioamide**. It is important to note that while extensive research has been conducted on derivatives of this compound, detailed spectral data for the parent

molecule is not always explicitly published. The data presented here is compiled from various sources characterizing the starting material or closely related analogues.

Table 1: ¹H NMR Spectral Data (Predicted)

| Chemical Shift (δ) ppm | Multiplicity | Integration | Assignment |
|------------------------|-----------------|-------------|-----------------|
| ~9.5 | Singlet | 1H | NH |
| ~8.0 | Singlet | 1H | NH |
| ~7.4 | Doublet | 2H | Ar-H |
| ~6.8 | Doublet | 2H | Ar-H |
| ~4.5 | Singlet (broad) | 2H | NH ₂ |

Note: Predicted values based on typical chemical shifts for similar structures. Experimental data should be obtained for confirmation.

Table 2: ¹³C NMR Spectral Data (Predicted)

| Chemical Shift (δ) ppm | Assignment |
|------------------------|-------------|
| ~180 | C=S |
| ~140 | Ar-C (C-N) |
| ~132 | Ar-C (C-H) |
| ~118 | Ar-C (C-Br) |
| ~115 | Ar-C (C-H) |

Note: Predicted values. The exact chemical shifts can vary based on solvent and experimental conditions.

Table 3: IR Absorption Bands

| Wavenumber (cm-1) | Intensity | Assignment |
|-------------------|---------------|---|
| 3400 - 3200 | Strong, Broad | N-H stretching (NH and NH ₂ groups) |
| 3100 - 3000 | Medium | Aromatic C-H stretching |
| ~1600 | Medium | N-H bending |
| ~1550 | Strong | C=S stretching (thiourea band) |
| ~1490 | Strong | Aromatic C=C stretching |
| ~1070 | Medium | C-N stretching |
| ~820 | Strong | para-disubstituted benzene C-H out-of-plane bending |
| ~550 | Medium | C-Br stretching |

Note: The presence of intermolecular N-H...S hydrogen bonds can influence the position and shape of the N-H stretching bands[1].

Table 4: Mass Spectrometry Data

| m/z | Interpretation |
|------------------|--|
| [M] ⁺ | Molecular ion peak corresponding to the exact mass of C ₇ H ₈ BrN ₃ S. |
| Fragments | Characteristic fragmentation pattern including loss of NH ₂ , CS, and cleavage of the phenyl-nitrogen bond. |

Note: The exact mass and fragmentation pattern are best determined by high-resolution mass spectrometry.

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectral data for **N-(4-Bromophenyl)hydrazinecarbothioamide**, based on methodologies reported for similar thiosemicarbazide derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of **N-(4-Bromophenyl)hydrazinecarbothioamide** is prepared in a suitable deuterated solvent, such as DMSO-d₆ or CDCl₃. ¹H and ¹³C NMR spectra are recorded on a spectrometer operating at a frequency of 400 MHz or higher. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

Infrared (IR) Spectroscopy

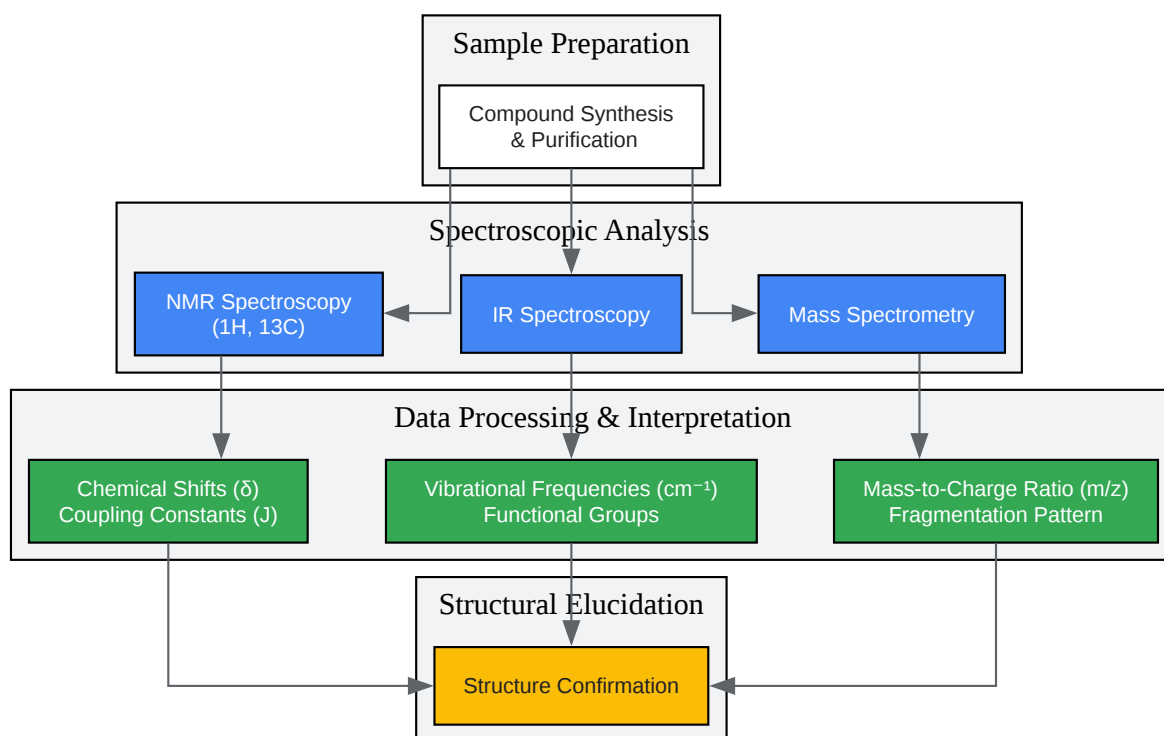
The IR spectrum is typically recorded using a Fourier Transform Infrared (FTIR) spectrometer. The solid sample is prepared as a potassium bromide (KBr) pellet. The spectrum is recorded in the range of 4000-400 cm⁻¹.

Mass Spectrometry (MS)

Mass spectra can be obtained using various ionization techniques, such as Electron Ionization (EI) or Electrospray Ionization (ESI). For EI-MS, the sample is introduced into the ion source, and the resulting mass spectrum shows the molecular ion and characteristic fragment ions. ESI-MS is suitable for confirming the molecular weight by observing the [M+H]⁺ or [M+Na]⁺ adducts.

Logical Workflow for Spectral Analysis

The following diagram illustrates the general workflow for the spectral analysis of a chemical compound like **N-(4-Bromophenyl)hydrazinecarbothioamide**.



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General workflow for spectral analysis.

This guide serves as a valuable resource for the spectral characterization of **N-(4-Bromophenyl)hydrazinecarbothioamide**. For definitive analysis, it is recommended to acquire experimental data under controlled laboratory conditions.

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References

- [1. Biological activity of 4-\(4-bromophenyl\)-thiosemicarbazide - PubMed](#)
[pubmed.ncbi.nlm.nih.gov]
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